

Application Notes and Protocols: Naphthionic Acid as a pH Indicator in Titrations

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Compound of Interest

Compound Name: Naphthionic acid

CAS No.: 90459-10-2

Cat. No.: B7769378

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the properties and use of **Naphthionic acid** as a pH indicator, with a focus on its application in titration methods. The information is intended for professionals in research and development who require accurate and detailed guidance on analytical techniques.

Introduction

Naphthionic acid, also known as 4-amino-1-naphthalenesulfonic acid, is an organic compound that can be utilized as a pH indicator in laboratory settings.[1] With the chemical formula $C_{10}H_9NO_3S$, it is a derivative of naphthalene containing both an amino and a sulfonic acid group.[2][3][4][5] While it is a key intermediate in the synthesis of other well-known azo dyes and indicators like Congo red, **Naphthionic acid** itself exhibits properties that allow for its use in determining the pH of a solution.[1][6] This document outlines its characteristics and provides protocols for its application in titrations, primarily as a fluorescent indicator.

Physicochemical Properties and Indicator Characteristics

Naphthionic acid is typically a white to slightly greyish or beige crystalline powder.[2][3] It is sparingly soluble in water but dissolves in aqueous bases and polar solvents.[1][2] For practical use as an indicator, its sodium salt, which is readily soluble in water, is often prepared.

A critical aspect of any pH indicator is its acid dissociation constant (pKa), which determines the pH range of its color or fluorescence change. There is some variance in the reported pKa values for **Naphthionic acid** in the literature. One source reports a pKa of 2.81 at 25°C, while another indicates two pKa values of 4.9 and 12.4. This suggests that the protonation and deprotonation of **Naphthionic acid** may occur in multiple stages, influencing its indicator properties across different pH ranges.

Primarily, **Naphthionic acid** functions as a fluorescent pH indicator. The change in its fluorescence intensity and emission wavelength corresponds to changes in pH. This property is particularly useful for titrations where a visual color change may be difficult to discern or in solutions that are already colored.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Naphthionic acid** as a pH indicator.



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Diagrams

Chemical Structure and Deprotonation

The diagram below illustrates the chemical structure of **Naphthionic acid** and its deprotonation, which is the fundamental principle behind its function as a pH indicator.



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